

Cilligen compound structure and properties

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Compound of Interest

Compound Name:	Cilligen
CAS No.:	53608-77-8
Cat. No.:	B1231913

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Cilligen: An In-depth Technical Overview

Introduction

Cilligen is the trade name for penicilloyl polylysine, a diagnostic agent primarily used for the detection of penicillin sensitivity.[1][2] It is a conjugate of the major antigenic determinant of penicillin, the penicilloyl group, and a polymer of L-lysine. This compound is employed in skin testing to identify individuals with immediate, IgE-mediated hypersensitivity reactions to penicillin.[3][4]

Compound Structure and Properties

The chemical identity of the core structure related to **Cilligen** is (2S)-6-amino-2-[[[(5R,6R)-3,3-dimethyl-7-oxo-6-[(2-phenylacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carbonyl]amino]hexanoic acid, which is then polymerized.[5][6]

Table 1: Chemical and Physical Properties of the **Cilligen** Monomeric Unit

Property	Value	Source
Molecular Formula	C22H30N4O5S	[5][7][8]
Monoisotopic Mass	462.1937 Da	[5][7][8]
IUPAC Name	(2S)-6-amino-2-[[[(5R,6R)-3,3-dimethyl-7-oxo-6-[(2-phenylacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carbonyl]amino]hexanoic acid	[6]
InChIKey	INLLJVOEAABJFM-OSNVTACLSA-N	[5][7]
SMILES	<chem>CC1(C(N2--INVALID-LINK----INVALID-LINK--NC(=O)CC3=CC=CC=C3)C(=O)N--INVALID-LINK--C(=O)O)C</chem>	[5]
Predicted XlogP	-0.9	[5]

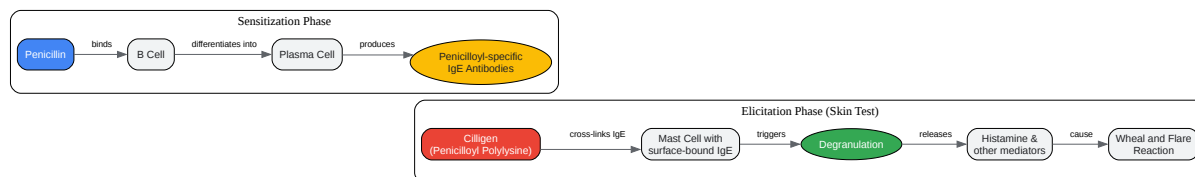
Table 2: Predicted Collision Cross Section (CCS) Data

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	463.20098	215.8
[M+Na] ⁺	485.18292	213.4
[M-H] ⁻	461.18642	217.4
[M+NH ₄] ⁺	480.22752	218.3
[M+K] ⁺	501.15686	214.1
[M+H-H ₂ O] ⁺	445.19096	201.5
[M+HCOO] ⁻	507.19190	223.9
[M+CH ₃ COO] ⁻	521.20755	240.8
[M+Na-2H] ⁻	483.16837	209.3
[M] ⁺	462.19315	224.6
[M] ⁻	462.19425	224.6

Data sourced from
PubChemLite.[\[5\]](#)

Mechanism of Action in Penicillin Allergy Diagnosis

The diagnostic utility of **Cilligen** is based on its ability to cross-link IgE antibodies on the surface of mast cells and basophils in individuals previously sensitized to penicillin. This cross-linking event triggers cellular degranulation and the release of histamine and other inflammatory mediators, resulting in a localized wheal and flare reaction at the site of skin testing.



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Caption: Mechanism of **Cilligen** in diagnosing penicillin allergy.

Experimental Protocols

Intradermal Skin Testing with **Cilligen**

The primary experimental use of **Cilligen** is in clinical diagnostics. The following is a generalized protocol for intradermal testing for penicillin sensitivity.

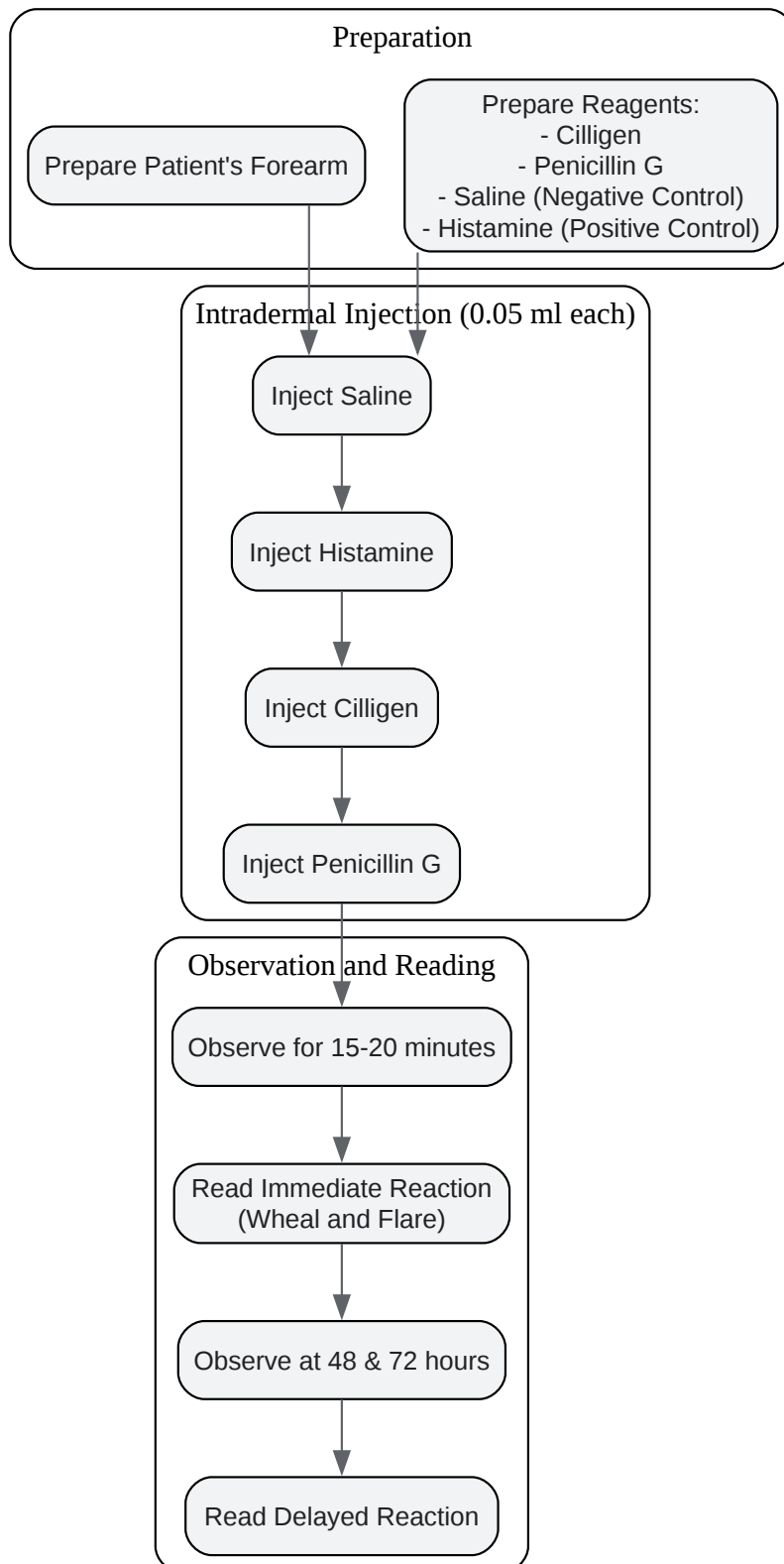
Materials:

- **Cilligen**® (6×10^{-5} M penicilloyl-polylysine)[9]
- Benzylpenicillin G (500 IU)[3]
- Physiological saline (negative control)[3]
- Histamine phosphate (1:100,000, positive control)[3]
- Tuberculin syringes and needles

Procedure:

- Aseptically prepare the test area on the patient's forearm.
- Inject 0.05 ml of physiological saline intracutaneously to serve as a negative control.[3]
- Inject 0.05 ml of histamine phosphate intracutaneously to serve as a positive control.[3]
- Inject 0.05 ml of **Cilligen**® intracutaneously.[3]
- Inject 0.05 ml of benzylpenicillin G intracutaneously.[3]
- Observe the injection sites for the development of a wheal and flare reaction.
- Read the reactions at 15-20 minutes for immediate hypersensitivity and at 48 and 72 hours for delayed hypersensitivity.[3]

Interpretation: A positive immediate reaction to **Cilligen** and/or penicillin G is indicated by a wheal and flare that is significantly larger than the negative control.[3]



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Caption: Workflow for intradermal skin testing with **Cilligen**.

Enzyme-Linked Immunosorbent Assay (ELISA) for Penicillin Antibodies

An ELISA can be utilized to detect circulating IgE, IgG, and IgM antibodies against penicillin derivatives in patient serum.[9]

Procedure Outline:

- **Antigen Preparation:** A penicillin derivative is used to coat the wells of a microtiter plate.[9]
- **Serum Incubation:** Patient serum is added to the wells, allowing any anti-penicillin antibodies to bind to the antigen.[9]
- **Secondary Antibody Incubation:** Enzyme-linked secondary antibodies specific for human IgE, IgG, or IgM are added.
- **Substrate Addition:** A chromogenic substrate is added, which is converted by the enzyme on the secondary antibody to produce a colored product.
- **Detection:** The absorbance of the wells is measured using a spectrophotometer to quantify the amount of bound antibody.

Clinical Significance

Cilligen is a crucial tool in allergy diagnostics, enabling clinicians to identify patients at risk of severe allergic reactions to penicillin-based antibiotics.[1] Positive skin tests with **Cilligen** are indicative of the presence of penicillin-specific IgE antibodies and a potential for a type I hypersensitivity reaction.[3][4] Studies have shown that a significant percentage of patients with chronic urticaria may have positive intracutaneous tests to **Cilligen** and/or penicillin G.[3]

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